

# What are the fundamental properties of Cyclohexyl phenyl ketone?

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## Compound of Interest

Compound Name: Cyclohexyl phenyl ketone

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An In-depth Technical Guide to the Core Properties of **Cyclohexyl Phenyl Ketone**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental chemical, physical, and spectral properties of **Cyclohexyl phenyl ketone**. It includes detailed experimental protocols for its synthesis and subsequent reactions, alongside a workflow visualization to facilitate understanding of the synthetic process.

## Core Properties of Cyclohexyl Phenyl Ketone

**Cyclohexyl phenyl ketone**, also known as benzoylcyclohexane, is an organic compound with the chemical formula  $C_{13}H_{16}O$ .<sup>[1]</sup> It consists of a cyclohexyl group and a phenyl group attached to a carbonyl group.<sup>[2]</sup> This structure, containing both non-polar (cyclohexyl and phenyl groups) and polar (carbonyl group) moieties, gives rise to its characteristic physical and chemical properties.<sup>[2]</sup> At room temperature, it can exist as a colorless to pale yellow liquid or a solid.<sup>[2]</sup><sup>[3]</sup>

## Quantitative Data Summary

The key physical and chemical properties of **Cyclohexyl phenyl ketone** are summarized in the table below for easy reference and comparison.

| Property          | Value  |
|-------------------|--|
| Molecular Formula | C <sub>13</sub> H <sub>16</sub> O  |
| Molecular Weight  | 188.27 g/mol [3]   |
| IUPAC Name        | cyclohexyl(phenyl)methanone[1]   |
| Synonyms          | Benzoylcyclohexane, Phenyl cyclohexyl ketone[4][5]   |
| CAS Number        | 712-50-5[1]  |
| Appearance        | Colorless to pale yellow liquid or solid[2][3]   |
| Melting Point     | 55-57 °C[3][6]   |
| Boiling Point     | 165-168 °C at 20 mmHg[7]   |
| Density           | 1.0338 g/cm <sup>3</sup> [2]   |
| Flash Point       | 113 °C (235.4 °F) - closed cup[3]  |
| Solubility        | More soluble in non-polar organic solvents (e.g., hexane, toluene) and less soluble in polar solvents like water.[2] |

## Spectral Information

Spectroscopic data is crucial for the identification and characterization of **Cyclohexyl phenyl ketone**. Available spectral data includes:

- <sup>1</sup>H NMR and <sup>13</sup>C NMR: Provides information about the hydrogen and carbon framework of the molecule.[1][8]
- Infrared (IR) Spectroscopy: Identifies the presence of the carbonyl (C=O) functional group and other characteristic bonds.[1][5]
- Mass Spectrometry (MS): Determines the molecular weight and fragmentation pattern of the compound.[5][8][9]

## Experimental Protocols

The following sections detail common experimental procedures involving **Cyclohexyl phenyl ketone**.

### Synthesis of Cyclohexyl Phenyl Ketone via Friedel-Crafts Acylation

A prevalent method for synthesizing **Cyclohexyl phenyl ketone** is the Friedel-Crafts acylation of benzene with cyclohexanecarbonyl chloride, using a Lewis acid catalyst such as anhydrous aluminum trichloride.<sup>[10][11]</sup>

Materials:

- Cyclohexanecarbonyl chloride
- Benzene
- Anhydrous aluminum trichloride ( $\text{AlCl}_3$ )
- Hydrochloric acid (HCl), dilute
- Sodium bicarbonate ( $\text{NaHCO}_3$ ) solution, saturated
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Organic solvent for extraction (e.g., diethyl ether)

Procedure:

- In a reaction vessel equipped with a stirrer and a reflux condenser, benzene is cooled in an ice bath.
- Anhydrous aluminum trichloride is added to the benzene in portions while stirring.<sup>[11]</sup>

- Cyclohexanecarbonyl chloride is then added dropwise to the mixture, maintaining a low temperature.<sup>[11]</sup> The molar ratio of benzene to cyclohexanecarbonyl chloride to aluminum trichloride is typically optimized for the reaction.<sup>[11]</sup>
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and then heated to reflux for a specified period to ensure the reaction goes to completion.<sup>[10]</sup>
- The reaction is monitored by a suitable technique, such as Thin Layer Chromatography (TLC).<sup>[12]</sup>
- Upon completion, the reaction mixture is cooled and carefully poured onto a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.<sup>[10]</sup>
- The organic layer is separated, and the aqueous layer is extracted with an organic solvent like diethyl ether.<sup>[10]</sup>
- The combined organic layers are washed sequentially with dilute HCl, water, saturated sodium bicarbonate solution, and finally with brine.<sup>[10]</sup>
- The organic layer is dried over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$ ), filtered, and the solvent is removed under reduced pressure to yield the crude **Cyclohexyl phenyl ketone**.<sup>[10]</sup>
- The crude product can be further purified by distillation under reduced pressure or recrystallization.<sup>[10]</sup>

## Oximation of Cyclohexyl Phenyl Ketone

**Cyclohexyl phenyl ketone** can be converted to its corresponding oxime, **Cyclohexyl phenyl ketone oxime**, through a condensation reaction with hydroxylamine.<sup>[12]</sup> This oxime is a valuable intermediate in organic synthesis.<sup>[12][13]</sup>

Materials:

- **Cyclohexyl phenyl ketone**

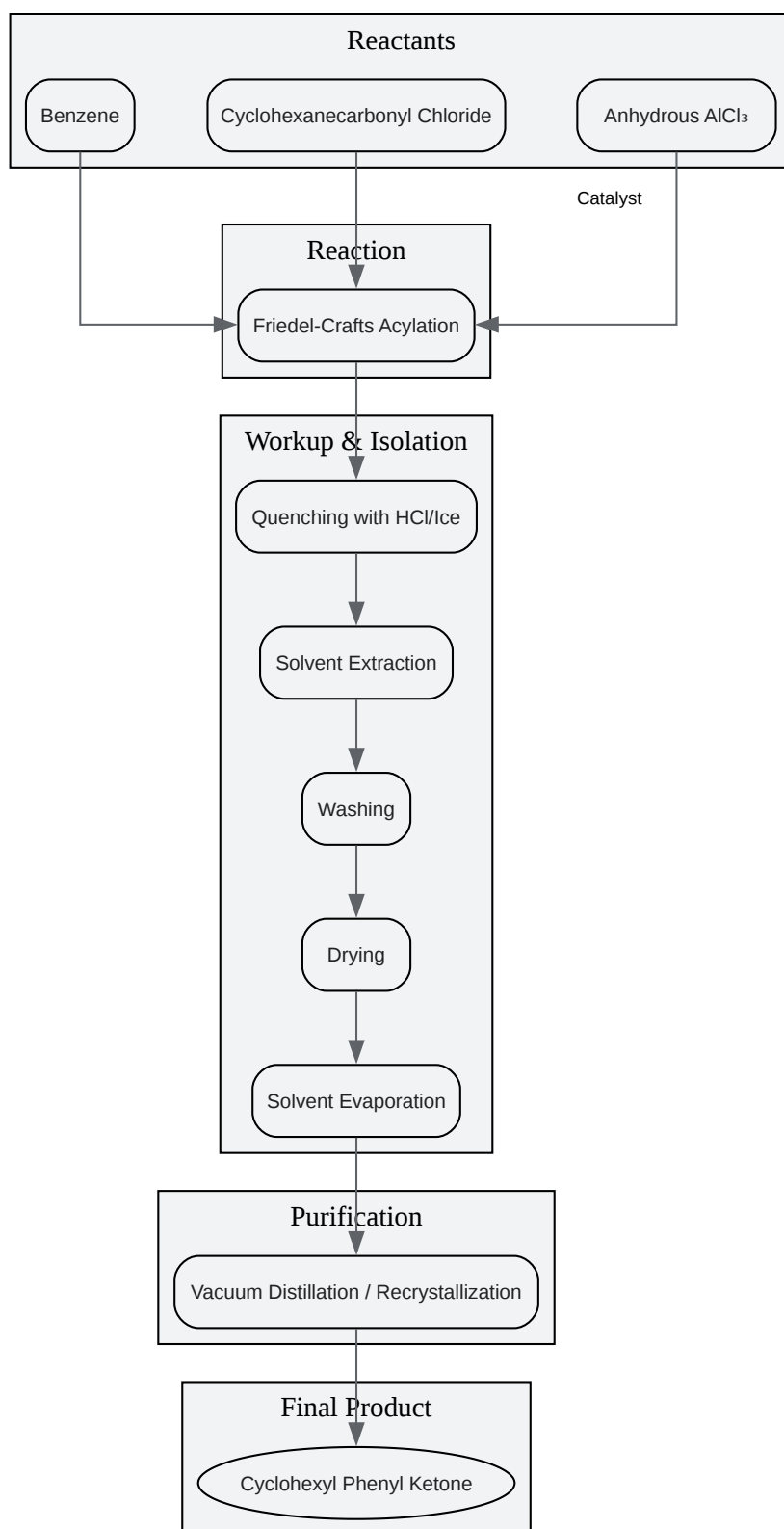
- Hydroxylamine hydrochloride ( $\text{NH}_2\text{OH}\cdot\text{HCl}$ )
- A base (e.g., sodium acetate or potassium carbonate)[12][13]
- Ethanol (95%)
- Water

#### Procedure:

- Dissolve **Cyclohexyl phenyl ketone** in 95% ethanol in a round-bottom flask.[13]
- In a separate beaker, dissolve hydroxylamine hydrochloride and a base (e.g., sodium acetate) in a minimal amount of warm water.[13] The molar ratio of ketone to hydroxylamine hydrochloride to base is typically around 1:1.5:1.5.[10]
- Add the aqueous solution of hydroxylamine hydrochloride and base to the ethanolic solution of the ketone.[13]
- Heat the reaction mixture to reflux for several hours (e.g., 4 hours). The reaction progress can be monitored by TLC.[12][13]
- After the reaction is complete, cool the mixture to room temperature.[13]
- Pour the cooled reaction mixture into cold water to precipitate the crude oxime.[13]
- Collect the solid product by vacuum filtration and wash it with cold water.[13]
- The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water.[12][13]

## Mandatory Visualizations

The following diagram illustrates the general workflow for the synthesis of **Cyclohexyl phenyl ketone**.



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Caption: Workflow for the synthesis of **Cyclohexyl phenyl ketone** via Friedel-Crafts acylation.

## Applications and Reactivity

**Cyclohexyl phenyl ketone** serves as a valuable intermediate in various organic synthesis processes.[2] Its distinct structural features make it a useful building block in the manufacturing of pharmaceuticals and other complex organic compounds.[2] As a ketone, it undergoes typical nucleophilic addition reactions at the carbonyl group.[2] It is also used as an intermediate in the production of photoinitiators, such as 1-hydroxycyclohexyl phenyl ketone, which are utilized in UV curing applications for coatings and inks.[11]

## Safety and Handling

**Cyclohexyl phenyl ketone** is considered to be an irritant to the eyes, respiratory system, and skin.[14] Appropriate personal protective equipment, including gloves, and eye/face protection, should be worn when handling this chemical.[14][15] It should be used in a well-ventilated area, and inhalation of its vapors should be avoided.[14][16] Store in a cool, dry place in a tightly closed container.[14] In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[14] If spilled, prevent the product from entering drains and clean it up without creating dust.[15][16]

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